

TES-1025 solubility issues and solutions

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Compound of Interest

Compound Name: TES-1025

Cat. No.: B611293

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TES-1025 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **TES-1025**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental work.

Troubleshooting Guide: TES-1025 Solubility Issues

Researchers may encounter challenges with the solubility of **TES-1025**, a potent and selective human α -amino- β -carboxymuconate- ϵ -semialdehyde decarboxylase (ACMSD) inhibitor.^{[1][2]}

This guide provides solutions to common problems to ensure successful experimental outcomes.

Issue 1: Difficulty Dissolving TES-1025 Powder

Symptoms:

- **TES-1025** powder does not readily dissolve in the chosen solvent.
- Visible particulate matter remains after vortexing.

Possible Causes:

- Inappropriate solvent selection.
- Insufficient agitation or energy to break down the solid-state compound.

Solutions:

- **Solvent Selection:** The recommended solvent for preparing stock solutions of **TES-1025** is dimethyl sulfoxide (DMSO).[\[3\]](#)[\[4\]](#)
- **Warming:** Gently warm the solution to 37°C to aid dissolution.[\[3\]](#)
- **Sonication:** Use an ultrasonic bath to provide additional energy for dissolution.[\[3\]](#)
- **Fresh Solvent:** Ensure the use of high-quality, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[\[4\]](#)

Issue 2: Precipitation of TES-1025 Upon Dilution in Aqueous Solutions

Symptoms:

- A clear stock solution of **TES-1025** in DMSO becomes cloudy or forms a precipitate when diluted with aqueous buffers (e.g., PBS) or cell culture media.

Possible Causes:

- **TES-1025** is a lipophilic compound with poor aqueous solubility.
- Rapid change in solvent polarity upon dilution.

Solutions:

- **Stepwise Dilution:** Avoid adding the DMSO stock solution directly to a large volume of aqueous buffer. Instead, perform serial dilutions in the aqueous medium.[\[5\]](#)
- **Intermediate Dilution in DMSO:** Before adding to the aqueous medium, dilute the concentrated DMSO stock solution to a lower concentration with DMSO. This can help prevent precipitation when the final dilution into the aqueous phase is performed.
- **Final DMSO Concentration:** Keep the final concentration of DMSO in your experimental setup as low as possible, ideally below 0.5% in cell-based assays, to avoid solvent-induced

artifacts.[5] Always include a vehicle control (media with the same final DMSO concentration) in your experiments.[5]

Issue 3: Inconsistent Results in Biological Assays

Symptoms:

- High variability in experimental results.
- Lower than expected potency or activity.

Possible Causes:

- Precipitation of **TES-1025** in the assay medium, leading to a lower effective concentration.
- Degradation of **TES-1025** in solution.

Solutions:

- Visual Inspection: Before use, visually inspect prepared solutions for any signs of precipitation.
- Fresh Preparations: Prepare fresh dilutions of **TES-1025** for each experiment from a frozen stock solution to minimize degradation.
- Storage of Stock Solutions: Aliquot and store DMSO stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[3]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **TES-1025**?

A1: The recommended solvent for preparing a stock solution of **TES-1025** is high-quality, anhydrous DMSO.[3][4]

Q2: What is the solubility of **TES-1025** in DMSO?

A2: The solubility of **TES-1025** in DMSO is approximately 100 mg/mL (260.80 mM).[4]

Q3: How should I store my **TES-1025** stock solution?

A3: It is recommended to aliquot your **TES-1025** DMSO stock solution into single-use volumes and store them at -20°C or -80°C. This will help to avoid degradation caused by repeated freeze-thaw cycles.[\[3\]](#)

Q4: My **TES-1025** precipitated when I diluted my DMSO stock in cell culture medium. What should I do?

A4: To prevent precipitation, it is best to perform a stepwise dilution. You can also try making an intermediate dilution of your stock in DMSO before adding it to the cell culture medium. Ensure the final DMSO concentration in your assay is low (typically <0.5%) and consistent across all treatments, including a vehicle control.[\[5\]](#)

Q5: Can I prepare aqueous stock solutions of **TES-1025**?

A5: Due to the lipophilic nature of **TES-1025**, preparing a concentrated stock solution in a purely aqueous buffer is not recommended as it is likely to have very low solubility.

Q6: Are there established formulations for in vivo studies with **TES-1025**?

A6: Yes, several formulations have been used for in vivo studies. These typically involve a co-solvent system to maintain solubility. Please refer to the quantitative data table and experimental protocols section for more details.

Quantitative Data

The following table summarizes the known solubility and formulation data for **TES-1025**.

Solvent/Formulation	Concentration	Notes
DMSO	100 mg/mL (260.80 mM)	Warming may be required. Use of fresh, anhydrous DMSO is recommended. [4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.52 mM)	Results in a clear solution. [4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.52 mM)	Results in a clear solution. [4]

Experimental Protocols

Protocol 1: Preparation of TES-1025 Stock Solution in DMSO

Materials:

- **TES-1025** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Aseptically weigh the desired amount of **TES-1025** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution).
- Vortex the solution until the **TES-1025** is completely dissolved.
- If necessary, gently warm the tube to 37°C or sonicate in a water bath to aid dissolution.
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of TES-1025 for In Vitro Cell-Based Assays

Materials:

- **TES-1025** DMSO stock solution (e.g., 10 mM)
- Cell culture medium
- Sterile microcentrifuge tubes

Procedure:

- Thaw a single-use aliquot of the **TES-1025** DMSO stock solution.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
- Ensure the final DMSO concentration in the culture medium is below 0.5% and is consistent across all experimental conditions.
- Prepare a vehicle control containing the same final concentration of DMSO in the cell culture medium.
- Add the diluted **TES-1025** solutions to the cells and proceed with the experiment.

Protocol 3: Preparation of TES-1025 for In Vivo Oral Administration (Formulation 1)

Materials:

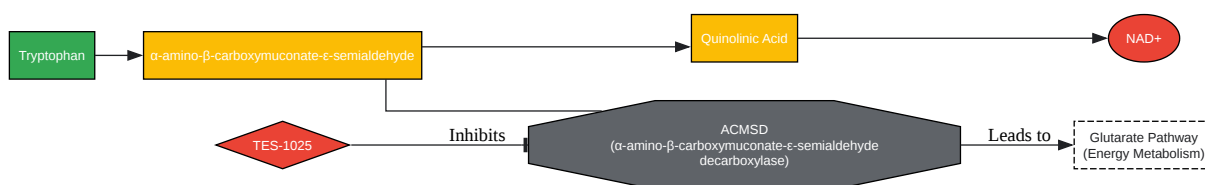
- **TES-1025** powder
- DMSO
- PEG300
- Tween-80

- Saline (0.9% NaCl)

Procedure:

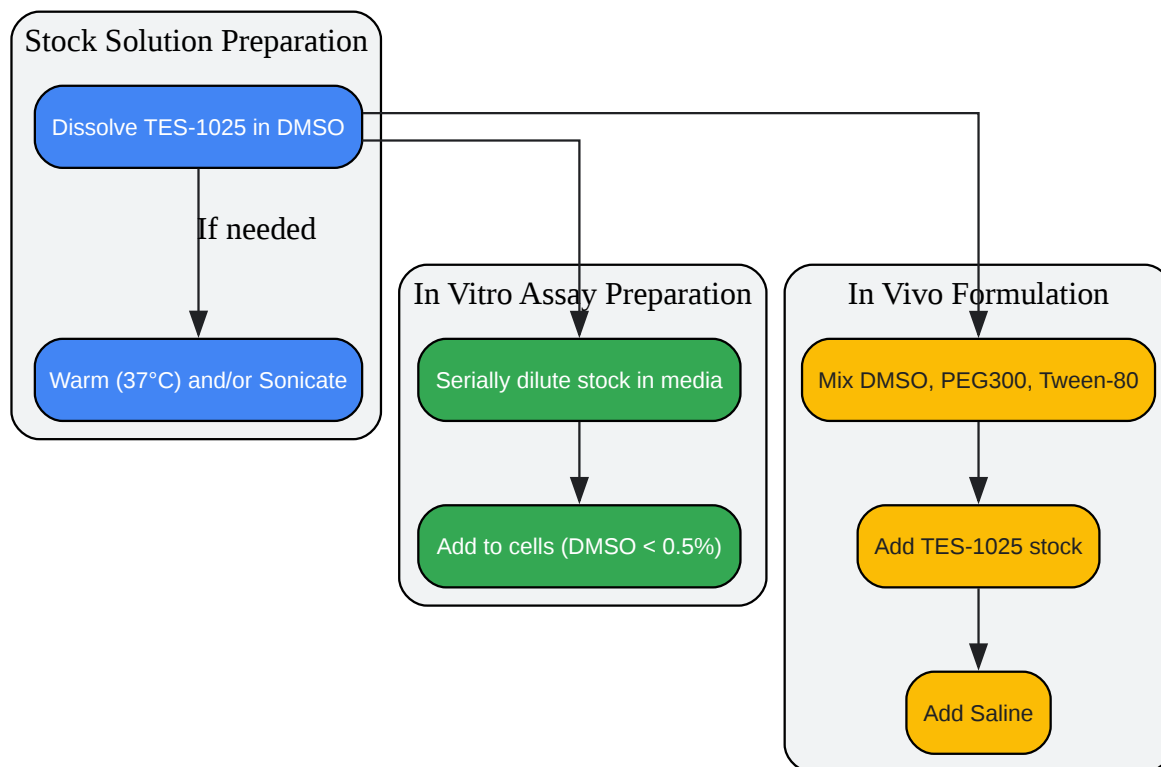
- Dissolve **TES-1025** in DMSO to create a concentrated stock solution.
- In a separate tube, add the required volume of the **TES-1025** DMSO stock.
- Add PEG300 to the tube and mix thoroughly.
- Add Tween-80 and mix until the solution is clear.
- Finally, add saline to reach the desired final volume and concentration.
- The final formulation will consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Visualizations



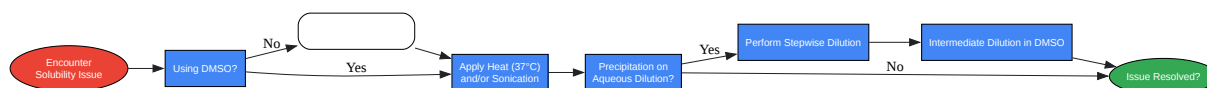
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Caption: **TES-1025** inhibits ACMSD, increasing NAD⁺ biosynthesis.



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Caption: Workflow for preparing **TES-1025** solutions.



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Caption: Troubleshooting logic for **TES-1025** solubility.

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